

# Natural sources and solvent extraction of norbixin.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norbixin

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An In-depth Technical Guide on the Natural Sources and Solvent Extraction of **Norbixin**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

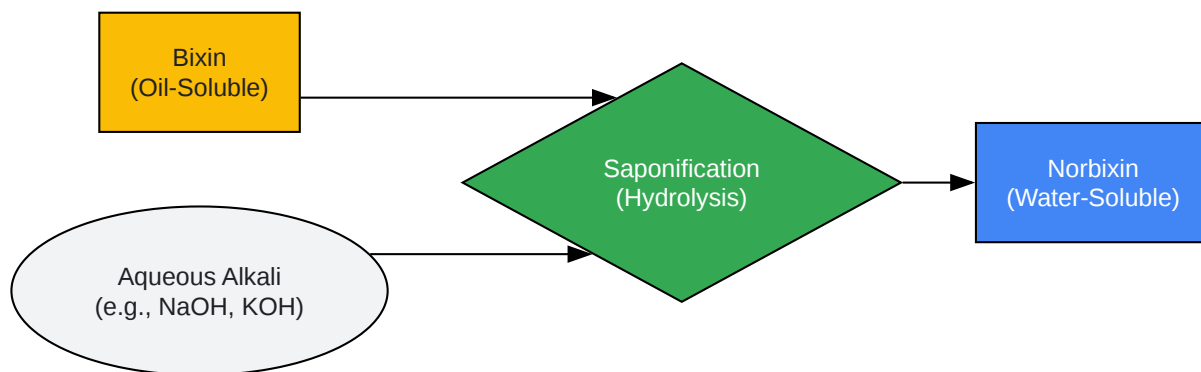
**Norbixin**, a dicarboxylic acid apocarotenoid, is a natural pigment widely utilized in the food, cosmetic, and pharmaceutical industries for its vibrant yellow-to-orange hue.[1][2] Unlike its oil-soluble precursor, bixin, **norbixin** is water-soluble, which significantly broadens its range of applications.[3][4] This guide provides a comprehensive overview of the primary natural source of **norbixin**, the various solvent extraction methodologies, and detailed experimental protocols for its isolation and purification.

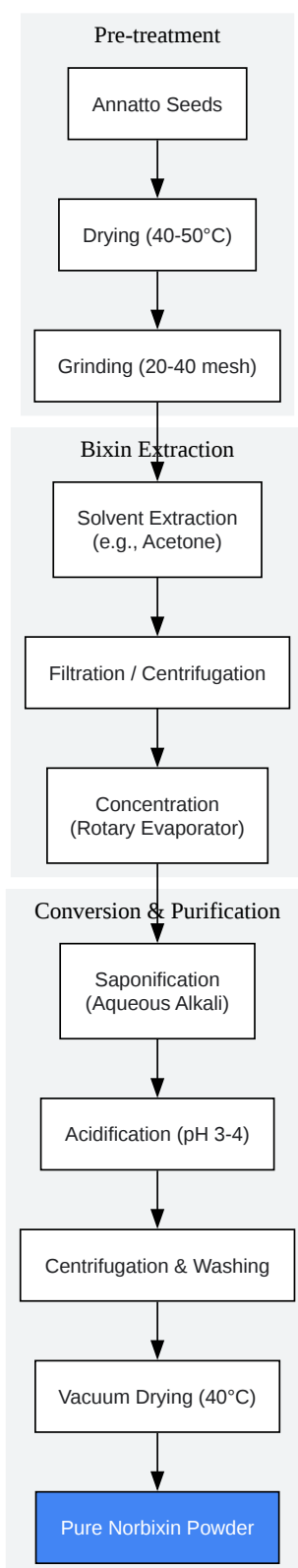
## Natural Source of Norbixin

The principal and commercially exclusive source of **norbixin** is the annatto tree (*Bixa orellana* L.), a tropical shrub native to the Americas.[1][5][6] The pigment is concentrated in the resinous outer layer, or aril, of the seeds.[1] The primary carotenoid in the annatto seed is cis-bixin, which can constitute over 80% of the total pigment content.[7][8] **Norbixin** is not typically found in significant quantities in the raw seed but is derived from bixin through a chemical conversion process.[3][4]

## The Chemistry of Conversion: From Bixin to Norbixin

Bixin is the methyl ester of **norbixin**. The conversion of the oil-soluble bixin to the water-soluble **norbixin** is achieved through a process called saponification.<sup>[4][9]</sup> This involves the hydrolysis of the methyl ester group of bixin in the presence of an aqueous alkali, such as sodium hydroxide or potassium hydroxide, to yield the dicarboxylic acid **norbixin**.<sup>[3][10]</sup> This chemical transformation is fundamental to the production of water-soluble annatto extracts.





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- To cite this document: BenchChem. [Natural sources and solvent extraction of norbixin.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239005#natural-sources-and-solvent-extraction-of-norbixin]

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